

Synthesis of Iridium Tetraiodide from Hexachloroiridic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Iridium(IV) iodide*

Cat. No.: *B1582531*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of iridium tetraiodide (IrI_4) from hexachloroiridic acid (H_2IrCl_6). Due to the limited availability of detailed experimental protocols in publicly accessible literature, this document outlines a generalized procedure based on established principles of inorganic synthesis, summarizes known physicochemical properties, and discusses appropriate characterization techniques.

Introduction

Iridium tetraiodide is a binary iridium compound with potential applications in catalysis and materials science. Its synthesis from the common iridium precursor, hexachloroiridic acid, involves a halide exchange reaction in an aqueous medium. This guide aims to provide a foundational understanding for researchers interested in the preparation and study of this compound.

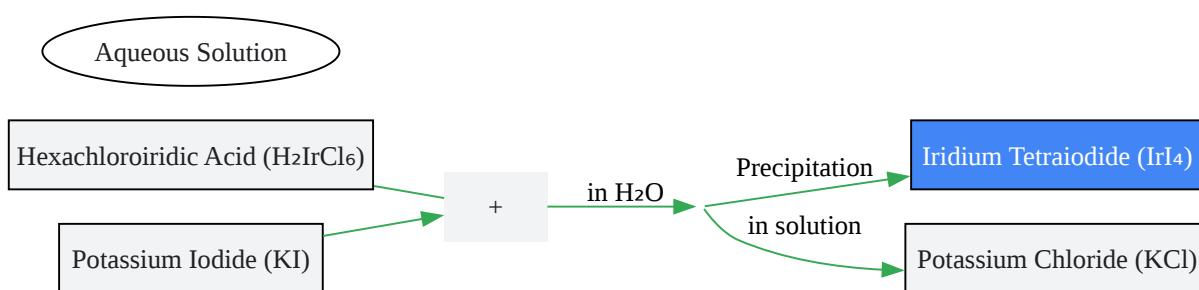
Chemical Properties and Data

Iridium tetraiodide is a black, crystalline solid.^[1] It is notably insoluble in water and alcohol but exhibits solubility in aqueous solutions of alkali metal iodides, where it forms complex salts.^[1] Key quantitative data for iridium tetraiodide are summarized in the table below.

Property	Value	Reference
Chemical Formula	IrI_4	[1]
Molar Mass	699.835 g/mol	[1]
Appearance	Black powder/crystals	[1]
Solubility in Water	Insoluble	[1]
Solubility in Alcohol	Insoluble	[1]
Solubility in Alkali Metal Iodide Solutions	Soluble (forms complex salts)	[1]

Synthesis Pathway

The synthesis of iridium tetraiodide from hexachloroiridic acid proceeds via a precipitation reaction in an aqueous solution with an iodide salt, typically potassium iodide (KI). The underlying chemical transformation is the displacement of chloride ligands by iodide ligands, leading to the formation of the insoluble iridium tetraiodide.



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Caption: General reaction scheme for the synthesis of Iridium Tetraiodide.

Experimental Protocol (Generalized)

While a specific, detailed experimental protocol with precise quantities and reaction conditions is not readily available in the literature, a general procedure can be inferred. Researchers

should optimize the following steps based on their specific laboratory conditions and desired product characteristics.

4.1. Materials

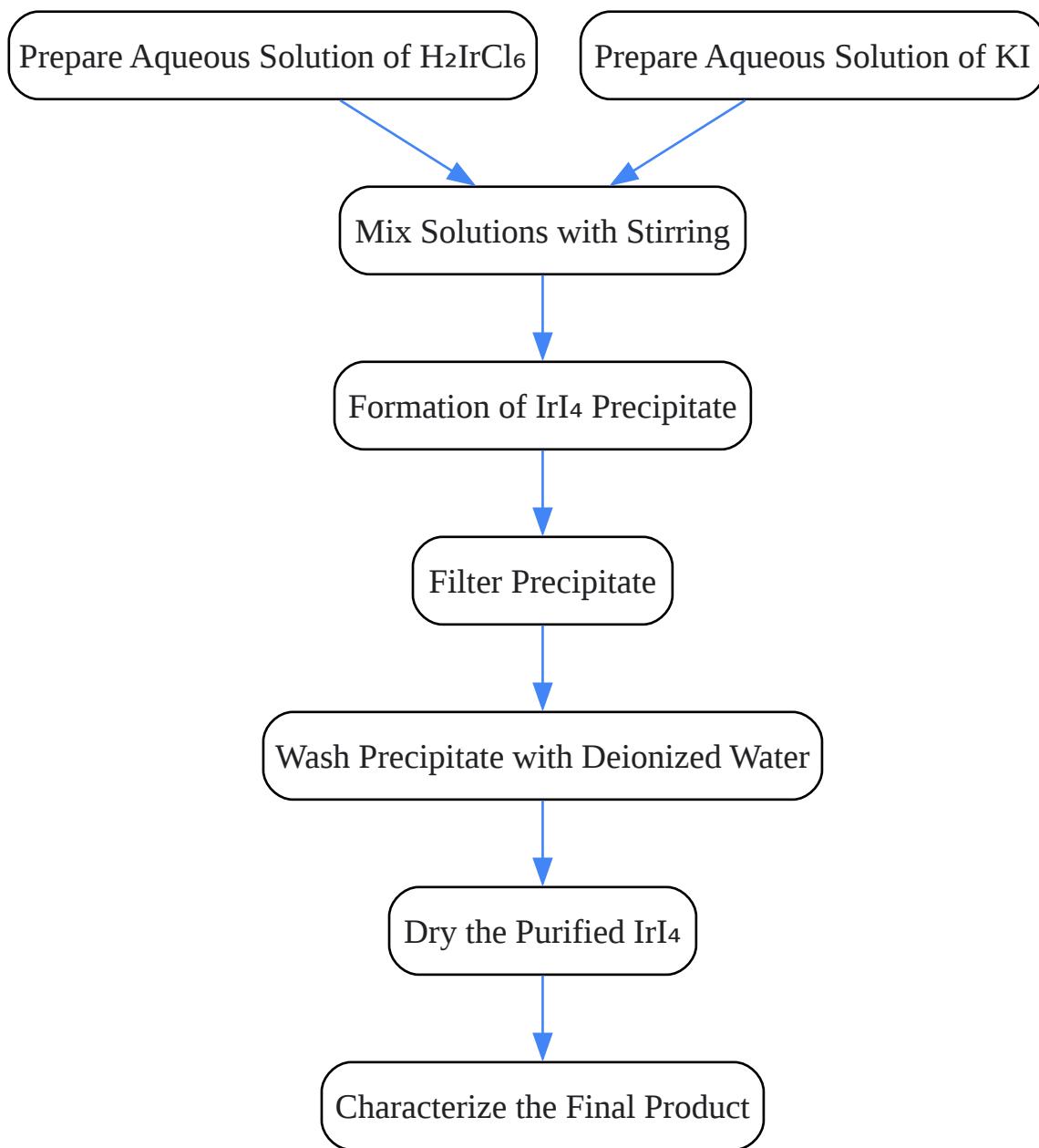
- Hexachloroiridic acid (H_2IrCl_6) or its salt (e.g., dipotassium hexachloroiridate, K_2IrCl_6)
- Potassium iodide (KI)
- Deionized water

4.2. Procedure

- Preparation of Reactant Solutions:
 - Prepare an aqueous solution of hexachloroiridic acid. The concentration should be determined based on the desired scale of the reaction.
 - Prepare a separate aqueous solution of potassium iodide. An excess of potassium iodide is generally recommended to drive the reaction to completion.
- Reaction:
 - Slowly add the potassium iodide solution to the hexachloroiridic acid solution with constant stirring.
 - The reaction is expected to proceed at room temperature.
 - A black precipitate of iridium tetraiodide should form upon mixing the solutions.
- Purification:
 - Allow the precipitate to settle completely.
 - Separate the precipitate from the supernatant by filtration or decantation.
 - Wash the precipitate thoroughly with deionized water to remove any soluble impurities, such as potassium chloride and unreacted potassium iodide.

- Repeat the washing step several times.
- Dry the purified precipitate, for example, in a desiccator over a suitable drying agent.

4.3. Experimental Workflow Diagram



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Caption: Generalized workflow for the synthesis of Iridium Tetraiodide.

Characterization

To confirm the identity and purity of the synthesized iridium tetraiodide, the following characterization techniques are recommended:

- X-Ray Diffraction (XRD): To determine the crystalline structure of the product.
- Elemental Analysis: To confirm the elemental composition (Ir and I) and the stoichiometry of the compound.
- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS): To determine the iridium content with high accuracy.
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To analyze the morphology and particle size of the synthesized powder.

Safety Precautions

- Hexachloroiridic acid is corrosive and a strong oxidizing agent. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Potassium iodide is generally considered safe but should be handled with care.
- The final product, iridium tetraiodide, should be handled as a potentially hazardous chemical, and its toxicological properties have not been extensively studied.
- All procedures should be carried out in a well-ventilated fume hood.

Disclaimer: This guide is intended for informational purposes only and should be used by qualified individuals in a laboratory setting. The user is solely responsible for all safety precautions and for conducting their own risk assessments.

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References

- 1. Iridium(IV) iodide - Wikipedia [en.wikipedia.org]
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